

# Handling and storage procedures for cyclohexyl methyl ether in the lab

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## Compound of Interest

Compound Name: Cyclohexyl methyl ether

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## Application Notes and Protocols: Cyclohexyl Methyl Ether

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and laboratory procedures for **cyclohexyl methyl ether**. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of experimental results.

## Physical and Chemical Properties

**Cyclohexyl methyl ether** is a colorless liquid with a characteristic ether-like odor.<sup>[1]</sup> It is recognized for its utility as a solvent in organic synthesis due to its moderate polarity, low water solubility, and stability under basic conditions.<sup>[2]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Cyclohexyl Methyl Ether**

Property	Value	Source
CAS Number	931-56-6	[3]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	[3]
Molecular Weight	114.19 g/mol	[4]
Appearance	Colorless liquid	[1]
Boiling Point	133-135 °C	[3]
Melting Point	-74 °C	[3]
Density	0.86 g/cm <sup>3</sup>	
logP	~2.1	[2]

## Safety and Hazard Information

**Cyclohexyl methyl ether** is a highly flammable liquid and vapor. Appropriate safety precautions must be taken to avoid ignition. The following table summarizes the key toxicological data. It is important to note that specific LD50 data for **cyclohexyl methyl ether** is not readily available; the provided data is for the structurally similar hexyl methyl ether and should be used as an estimate of potential toxicity.

Table 2: Toxicological Data

Test	Species	Route	Value	Remarks
LD50	Rat (female)	Oral	720 mg/kg bw	Data for Hexyl Methyl Ether.[5]

## Hazard Identification and Precautions

- Flammability: Highly flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[6]
- Inhalation: Avoid breathing mist, gas, or vapors.[6]

- Skin and Eye Contact: Avoid contact with skin and eyes. Causes skin and serious eye irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[6]

## First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[6]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[6]
- Eye Contact: Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses.[7]
- Ingestion: If swallowed, give water to drink (two glasses at most). Seek medical advice immediately.[7]

## Handling and Storage Procedures

Proper handling and storage of **cyclohexyl methyl ether** are essential to prevent accidents and maintain its quality.

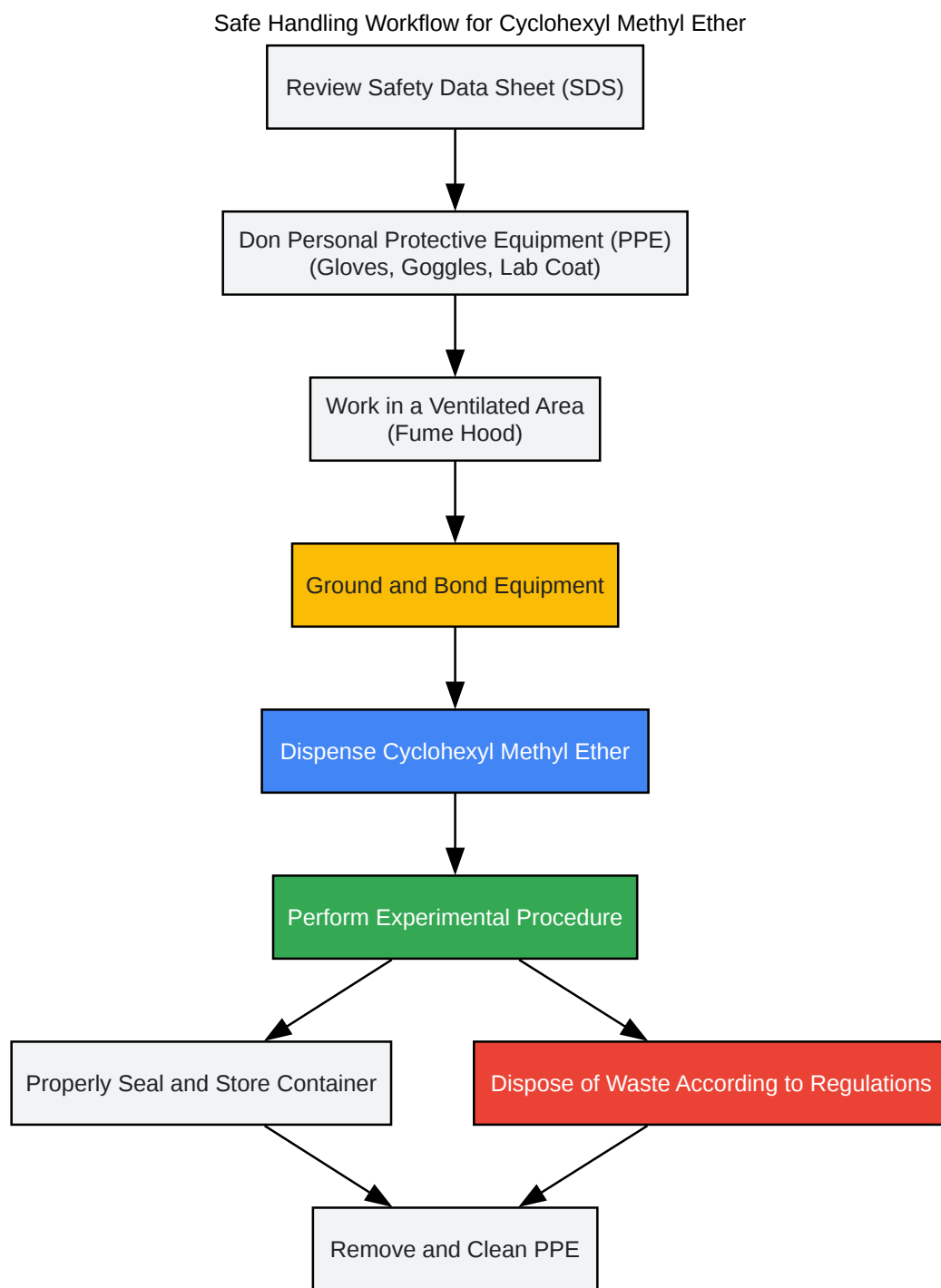
### Handling

- Handle in a well-ventilated place.[6]
- Use non-sparking tools.[6]
- Ground and bond container and receiving equipment to prevent static discharge.[6]
- Avoid formation of dust and aerosols.[6]
- Containers, even those that have been emptied, may contain explosive vapors. Do not cut, drill, grind, or weld on or near containers.[8]

## Storage

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[9\]](#)
- Store in an approved flame-proof area.[\[8\]](#)
- Do not store in pits, depressions, basements, or areas where vapors may be trapped.[\[8\]](#)

A logical workflow for the safe handling of **cyclohexyl methyl ether** is depicted below.



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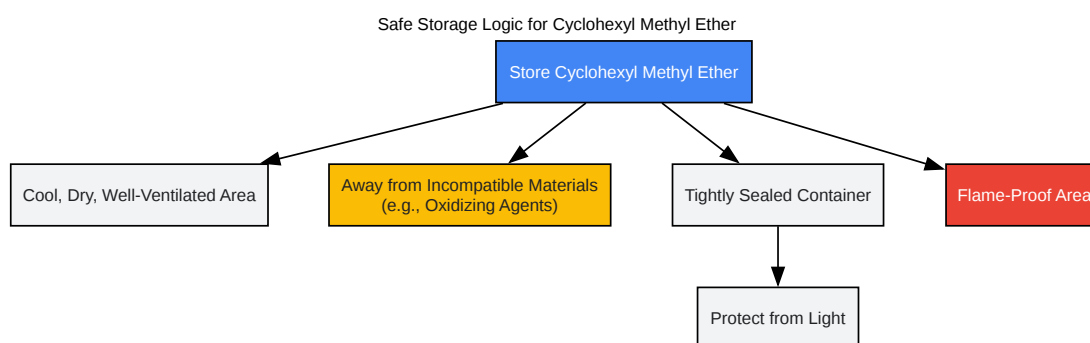
Caption: General laboratory workflow for handling **cyclohexyl methyl ether**.

## Peroxide Formation

Ethers are known to form explosive peroxides upon exposure to air and light.<sup>[10]</sup> While some studies suggest that **cyclohexyl methyl ether** has a low tendency for peroxide formation, it is prudent to handle it as a potential peroxide former.<sup>[4][8]</sup>

- Storage: Store in airtight, light-resistant containers.<sup>[11]</sup>
- Labeling: Label containers with the date received and the date opened.<sup>[10]</sup>
- Testing: Test for the presence of peroxides before distillation or concentration.
- Disposal: Discard opened containers after 12 months. Unopened containers should be discarded after 18 months or by the manufacturer's expiration date.<sup>[10]</sup>

The logical relationships for the safe storage of peroxide-forming chemicals like **cyclohexyl methyl ether** are illustrated in the following diagram.



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Caption: Key considerations for the safe storage of **cyclohexyl methyl ether**.

## Incompatible Materials

To prevent hazardous reactions, avoid contact with the following materials:

- Strong Oxidizing Agents[12]
- Acids[12]

For a comprehensive list of chemical compatibility, it is recommended to consult a detailed chemical resistance chart.

## Experimental Protocols

**Cyclohexyl methyl ether** can be synthesized in the laboratory and is also used as a solvent in various organic reactions.

### Protocol: Synthesis of Cyclohexyl Methyl Ether via Williamson Ether Synthesis

This protocol describes the synthesis of **cyclohexyl methyl ether** from cyclohexanol and methyl iodide.[2][13]

Materials:

- Cyclohexanol
- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous tetrahydrofuran (THF)
- Methyl iodide
- Pentane
- Water
- Chloroform
- Anhydrous magnesium sulfate

#### Procedure:

- Set up a two-necked, round-bottomed flask equipped with a magnetic stirring bar, a rubber septum, and a reflux condenser with a nitrogen inlet.
- Purge the flask with nitrogen.
- Add 8 g (0.2 mole) of a 60% dispersion of sodium hydride in mineral oil to the flask.
- Wash the sodium hydride with pentane to remove the mineral oil and then suspend it in 75 ml of anhydrous tetrahydrofuran.[\[13\]](#)
- Add 10 g (0.10 mole) of cyclohexanol via syringe.
- Heat the mixture under reflux for 22 hours.[\[13\]](#)
- Inject 28.4 g (0.200 mole) of methyl iodide into the flask.
- Heat the resulting mixture under reflux for 18 hours.[\[13\]](#)
- Cool the mixture and add water and chloroform.
- Extract the aqueous layer with three 50-ml portions of chloroform.
- Combine the chloroform extracts and dry them over anhydrous magnesium sulfate.
- Evaporate the solvents.
- Distill the remaining liquid to obtain **cyclohexyl methyl ether** (b.p. 133–134 °C).[\[13\]](#)

## Spill and Waste Disposal

### Spill Response

- Minor Spills: Remove all ignition sources. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[8\]](#)
- Major Spills: Evacuate the area. Alert emergency responders. Contain the spill if it is safe to do so.[\[8\]](#)



## Waste Disposal

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[6]
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
- Do not discharge to sewer systems.

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